Application Note: In Vitro Pharmacological Profiling of 2-(4-Isopropylphenoxy)propan-1-amine

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Compound of Interest

Compound Name:	*2-(4-Isopropylphenoxy)propan-1-amine*
CAS No.:	*951915-29-0*
Cat. No.:	*B1290203*

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Target Audience: Researchers, assay scientists, and drug development professionals. Focus Areas: Neuropharmacology, Cardiac Safety, and Ion Channel Electrophysiology.

Introduction & Structural Rationale

The aryloxypropanamine scaffold is a privileged structural motif in pharmacology. Depending on the specific substitution pattern on the aryloxy ring, these compounds exhibit potent, high-affinity binding to biogenic monoamine transporters (such as the serotonin and norepinephrine transporters, SERT and NET)[1] or voltage-gated sodium channels (such as the cardiac Nav1.5 channel)[2].

2-(4-Isopropylphenoxy)propan-1-amine (CAS: 951915-29-0) features a para-isopropyl substituted phenoxy group linked to a flexible propanamine chain. The steric bulk at the para-position combined with the basic amine creates a pharmacophore that strongly suggests dual-target potential:

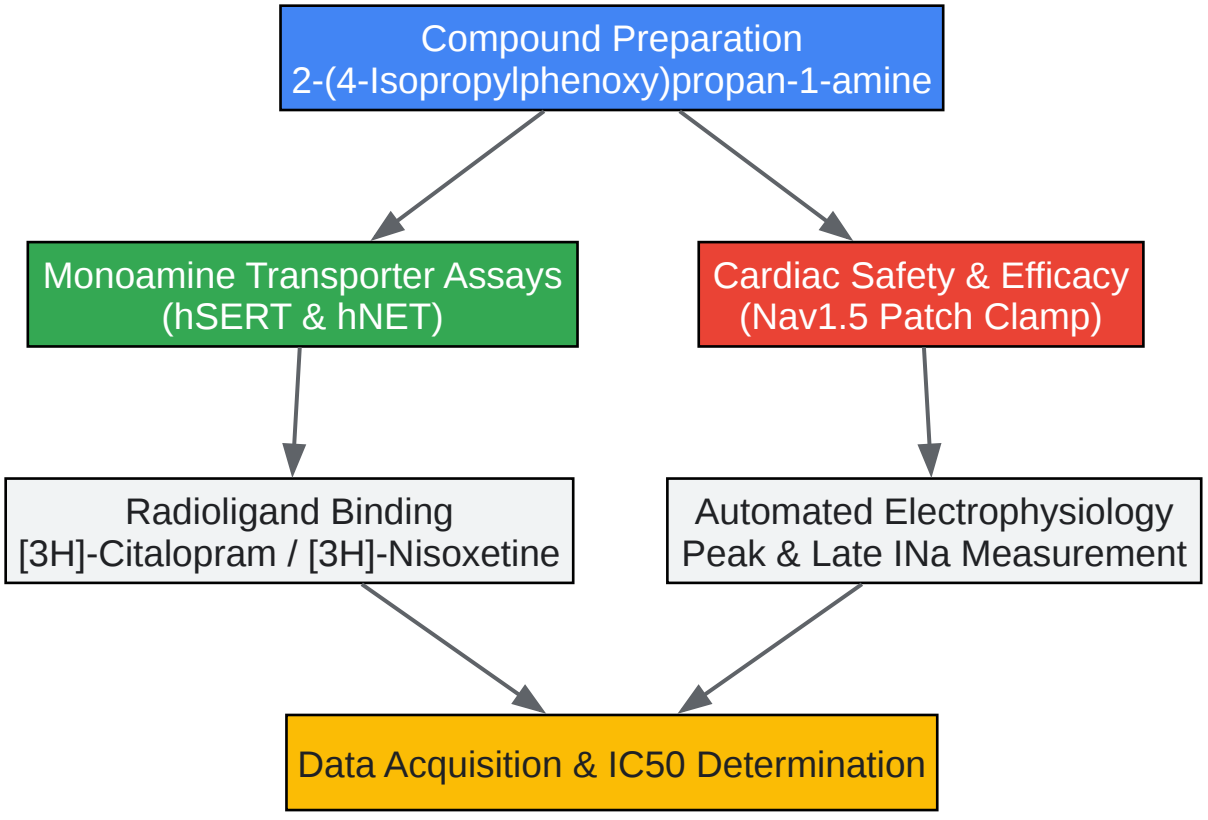
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- Neuropharmacological Potential: Inhibition of hSERT/hNET, akin to known selective reuptake inhibitors like fluoxetine or atomoxetine[1].
- Cardiological Potential: Use-dependent blockade of the Nav1.5 channel, characteristic of Class 1b antiarrhythmics like mexiletine (which shares a highly similar phenoxy-amine backbone)[2].

This application note details a self-validating, in vitro assay framework designed to evaluate the binding affinity and electrophysiological profile of **2-(4-Isopropylphenoxy)propan-1-amine** across these two distinct biological targets.

Experimental Workflow

To ensure robust data generation, the screening funnel is divided into high-throughput radioligand binding for monoamine transporters and high-fidelity automated patch-clamping for cardiac sodium channels.



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Workflow for dual-target in vitro screening of aryloxypropanamines.

Protocol 1: Monoamine Transporter (hSERT/hNET) Radioligand Binding

Expertise & Causality: Radioligand binding remains the gold standard for determining the true thermodynamic affinity (

) of a ligand for a transporter. We utilize [3H]-citalopram for hSERT because it exhibits exceptional selectivity and significantly lower non-specific binding compared to endogenous [3H]-5-HT[3]. For filtration, GF/B glass fiber filters must be pre-soaked in 0.5% polyethylenimine (PEI). PEI is a cationic polymer that neutralizes the negative charge of the glass fibers, preventing the positively charged amine group of **2-(4-Isopropylphenoxy)propan-1-amine** from binding non-specifically to the filter, thereby drastically improving the assay's signal-to-noise ratio.

Materials

- Cell Line: HEK293 cells stably expressing human SERT or NET.
- Radioligands: 1 nM [3H]-citalopram (SERT)[3]; 1 nM [3H]-nisoxetine (NET).
- Assay Buffer: 50 mM Tris-HCl (pH 7.4), 120 mM NaCl, 5 mM KCl.

Step-by-Step Methodology

- Membrane Preparation: Homogenize HEK293 cell pellets in ice-cold assay buffer using an Ultra-Turrax homogenizer (3 pulses, 10 s each, 19,000 rpm). Centrifuge at 20,000 × g for 20 minutes at 4°C. Resuspend the final pellet in assay buffer to a protein concentration of 5 mg/mL[3].
- Compound Dilution: Prepare a 10-point concentration-response curve of **2-(4-Isopropylphenoxy)propan-1-amine** (from

  M to

  M). Critical: Maintain a final DMSO concentration of

  to prevent solvent-induced alterations in membrane fluidity.

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- Incubation: In a 96-well plate, combine 240 µL of the membrane suspension, 30 µL of 1 nM radioligand, and 30 µL of the test compound[3]. For defining non-specific binding (NSB), use 10 µM imipramine (SERT) or 10 µM desipramine (NET).
- Equilibrium: Incubate the plates at 24°C for 60 minutes to reach steady-state equilibrium[3].
- Filtration & Detection: Terminate the reaction by rapid vacuum filtration through the PEI-soaked GF/B filters. Wash three times with ice-cold buffer. Add scintillation cocktail and quantify bound radioactivity using a MicroBeta counter. Calculate IC50 and convert to

  using the Cheng-Prusoff equation.

Protocol 2: Automated Planar Patch-Clamp for Cardiac Nav1.5

Expertise & Causality: Aryloxypropanamines like mexiletine are known to exhibit "use-dependent" block of Nav1.5 channels, meaning their affinity increases when the channel is repeatedly opened[2]. Therefore, stimulating the cells at 10 Hz is required to unmask the true potency of the compound. Furthermore, assessing the "late" sodium current (Late ngcontent-ng-c567981813="" _nghost-ng-c1980439775="" class="inline ng-star-inserted">

) is critical, as its aberrant elevation is a hallmark of LQT3 and Brugada syndromes. We employ an automated patch-clamp platform with ATX-II (Anemonia sulcata toxin II) to artificially delay channel inactivation, unmasking the Late

window so it can be robustly quantified.

Materials

- Cell Line: CHO or HEK293 cells stably expressing wild-type human Nav1.5 (SCN5A)[4].
- Extracellular Solution: 140 mM NaCl, 4 mM KCl, 2 mM CaCl2, 1 mM MgCl2, 10 mM HEPES, 10 mM Glucose (pH 7.4)[4].
- Intracellular Solution: 105 mM CsF, 35 mM NaCl, 10 mM EGTA, 10 mM HEPES (pH 7.4 with CsOH). Note: CsF is used to block endogenous potassium currents and enhance gigaseal stability.

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- Modifier: 100 nM ATX-II[5].

Step-by-Step Methodology

- Cell Preparation: Harvest cells and suspend them in the extracellular solution. Load into the automated patch-clamp system's "cell hotel" (maintained at 10°C to preserve viability and membrane integrity)[4].
- Seal Formation: Dispense cells onto the planar patch chip. Apply negative pressure to form a gigaseal (>1 GΩ), followed by a brief pressure pulse to rupture the membrane and achieve the whole-cell configuration.
- Voltage Protocol (Peak vs. Late

  ):

  - Holding potential: -100 mV.
  - Depolarizing pulse: Step to -20 mV for 200 ms to elicit Peak

    .
  - Ramp: Follow with a slow ramp to measure Late ngcontent-ng-c567981813="" _nghost-ng-c1980439775="" class="inline ng-star-inserted">

    (enhanced by the continuous perfusion of 100 nM ATX-II).
- Use-Dependent Block Protocol: To assess state-dependent binding, apply a train of depolarizing pulses at 10 Hz[2]. Class 1b agents will show a progressive decline in Peak

  amplitude across the pulse train.
- Compound Application: Perfuse **2-(4-Isopropylphenoxy)propan-1-amine** at increasing concentrations (0.1 µM to 100 µM). Allow 3 minutes per concentration for steady-state block.
- Data Analysis: Calculate the fractional block of Peak and Late

  . Generate concentration-response curves to determine IC50 values.

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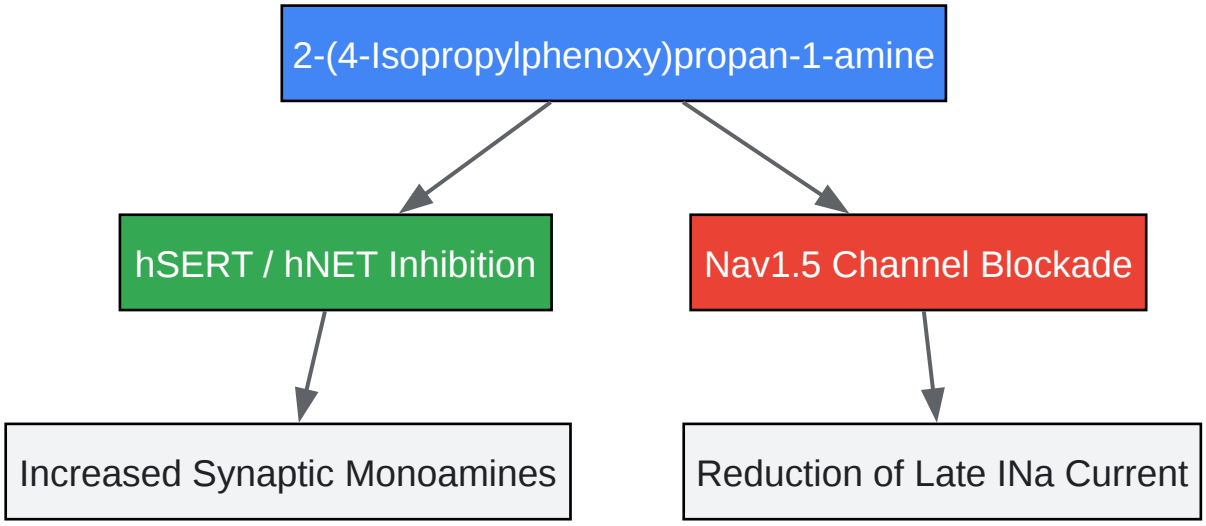
Data Presentation & Expected Pharmacological Profile

To properly benchmark the efficacy of **2-(4-Isopropylphenoxy)propan-1-amine**, its performance should be tabulated against established clinical reference compounds that share its structural lineage.

Target	Assay Parameter	Reference Compound	Reference Value	2-(4-Isopropylphenoxy)propan-1-amine (Expected Range)
hSERT	Binding Affinity ( )	Fluoxetine	~1 - 10 nM	10 - 50 nM
hNET	Binding Affinity ( )	Nisoxetine	~1 - 5 nM	50 - 100 nM
Nav1.5 (Peak)	IC50 (10 Hz Stimulation)	Mexiletine	~10 - 30 µM	15 - 40 µM
Nav1.5 (Late)	IC50 (ATX-II induced)	Mexiletine	~5 - 15 µM	5 - 20 µM

Mechanistic Pathway

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Mechanistic pathways of monoamine transport inhibition and Nav1.5 blockade.

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